

Technical Guide: Solubility of Acid Red 57 in Water and Ethanol

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Compound of Interest

Compound Name: Acid Red 57

Cat. No.: B082765

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This technical guide provides an in-depth overview of the solubility of the monoazo dye, **Acid Red 57** (C.I. 17053), in two common laboratory solvents: water and ethanol. The information presented herein is intended to support research and development activities where precise knowledge of this dye's physicochemical properties is critical.

Quantitative Solubility Data

The solubility of a substance is a fundamental chemical property that dictates its application in various scientific and industrial processes. For **Acid Red 57**, the available quantitative data is summarized below.

Solvent	Temperature (°C)	Solubility
Water	90	70 g/L[1][2]
Ethanol	Not specified	Sparingly soluble

Note: While specific quantitative data for the solubility of **Acid Red 57** in ethanol is not readily available in the reviewed literature, related acid dyes are often characterized as having low to very slight solubility in ethanol.[3] To obtain a precise value, experimental determination is recommended.

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data, particularly for ethanol, the following experimental protocol, adapted from established methodologies such as the OECD Guideline for the Testing of Chemicals, Section 105, provides a standardized approach.[\[4\]](#)[\[5\]](#)

Objective:

To determine the saturation concentration of **Acid Red 57** in water and ethanol at a specified temperature.

Materials:

- **Acid Red 57** (analytical standard)
- Deionized water
- Absolute ethanol
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis Spectrophotometer
- Magnetic stirrer and stir bars
- Temperature probe

Methodology:

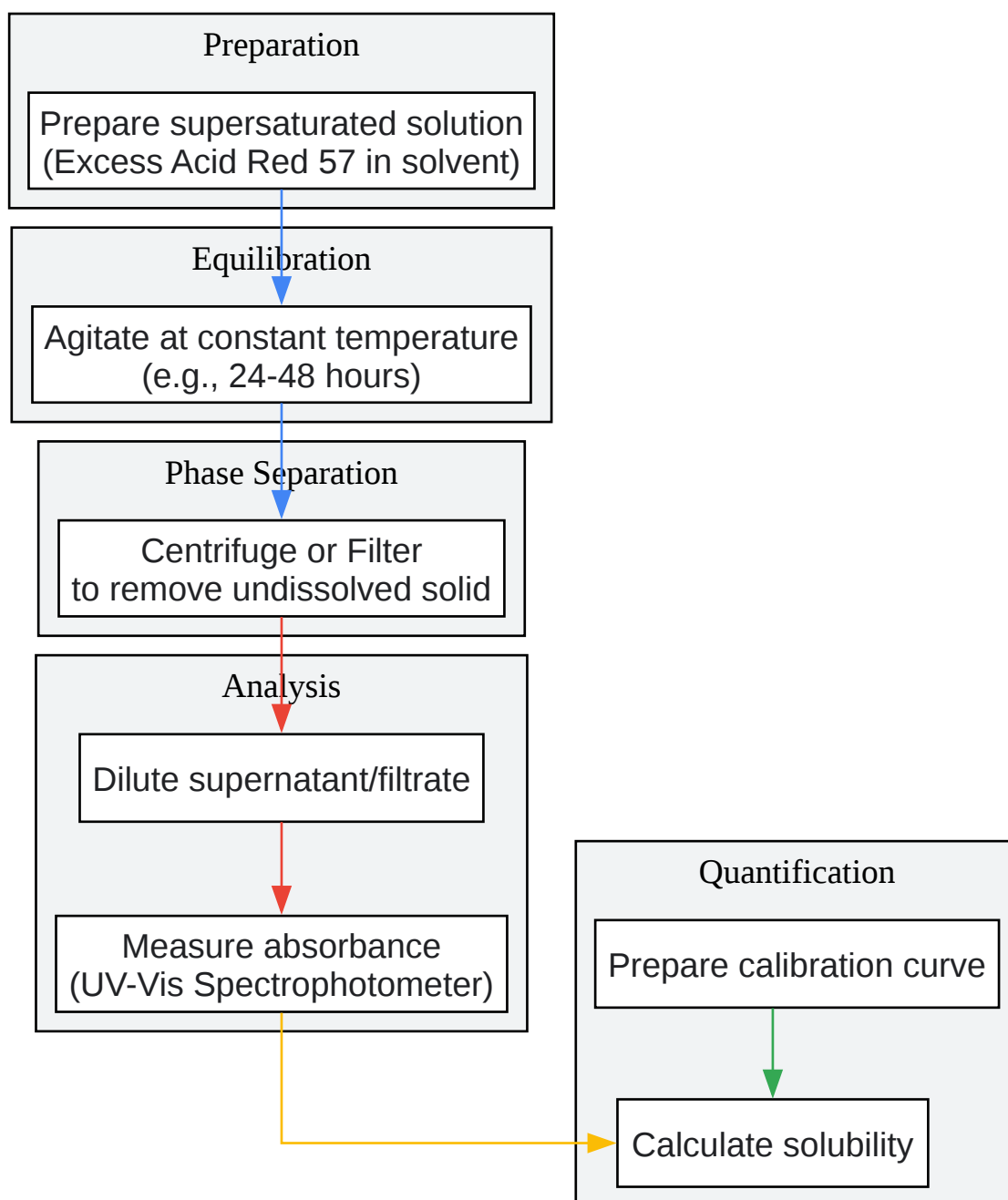
The flask shake method is a common and reliable technique for determining the solubility of a substance.

- Preparation of Supersaturated Solutions:
 - Accurately weigh an excess amount of **Acid Red 57** and add it to separate flasks containing a known volume of deionized water and absolute ethanol, respectively. The amount of dye should be more than what is expected to dissolve to ensure a saturated solution is formed.
 - Add a magnetic stir bar to each flask.
- Equilibration:
 - Seal the flasks to prevent solvent evaporation.
 - Place the flasks in a thermostatically controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
 - Allow the solutions to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation. This ensures that the dissolution equilibrium is reached.
- Phase Separation:
 - After equilibration, cease agitation and allow the excess solid to settle.
 - To separate the undissolved solid from the saturated solution, either centrifuge an aliquot of the mixture at a high speed or filter it using a syringe filter. The filter material should be chosen to be compatible with the solvent and not adsorb the dye.
- Analysis of the Saturated Solution:
 - Carefully take a known volume of the clear, saturated supernatant or filtrate.
 - Dilute the aliquot with the respective solvent to a concentration that falls within the linear range of a pre-established calibration curve.
 - Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance (λ_{max}) for **Acid Red 57**.
- Quantification:

- Prepare a series of standard solutions of **Acid Red 57** of known concentrations in both water and ethanol.
- Measure the absorbance of these standards to construct a calibration curve (absorbance vs. concentration).
- Use the calibration curve to determine the concentration of **Acid Red 57** in the diluted sample.
- Calculate the original concentration in the saturated solution, taking into account the dilution factor. This value represents the solubility of **Acid Red 57** in the respective solvent at the experimental temperature.

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **Acid Red 57** solubility.



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Diagram of the experimental workflow for determining the solubility of **Acid Red 57**.

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